

# Commercial Availability and Technical Guide for **cis-Tadalafil-d3** in Research Applications

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## Compound of Interest

Compound Name: *cis-Tadalafil-d3*

Cat. No.: *B12425599*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **cis-Tadalafil-d3** for research purposes. It includes a summary of suppliers, key product specifications, a detailed experimental protocol for its potential application as an internal standard in bioanalytical methods, and a diagram of the relevant signaling pathway.

## Commercial Availability

**cis-Tadalafil-d3** and its enantiomer, **cis-ent-Tadalafil-d3**, are available from specialized chemical suppliers as research-grade materials. The following tables summarize the available information from prominent suppliers. Researchers are advised to request a Certificate of Analysis (COA) from the supplier for detailed quantitative data, including purity and isotopic enrichment, prior to purchase.

Table 1: Commercial Suppliers of **cis-Tadalafil-d3**

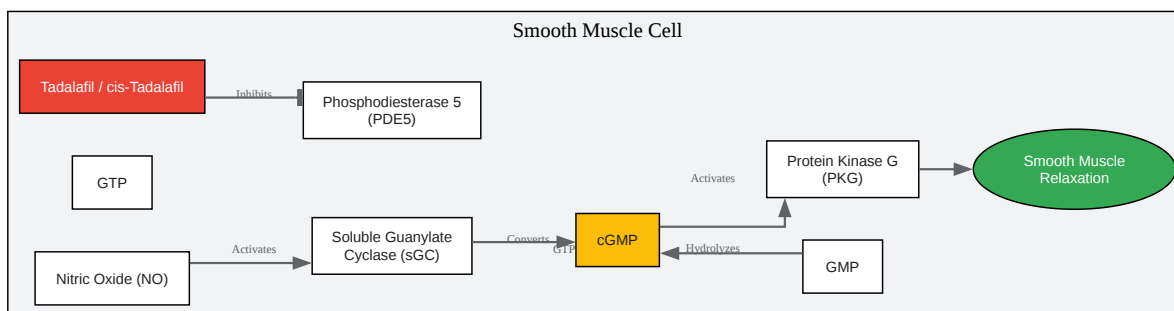
Supplier	Product Name	Catalogue No.	CAS No.	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
Pharmaffiliates	cis-Tadalafil-d3	PA STI 080760	N/A	$C_{22}H_{16}D_3N_3O_4$	392.42	Enquire for COA
LGC Standards	cis-ent-Tadalafil-d3	TRC-T004532	1329799-70-3	$C_{22}H_{16}D_3N_3O_4$	392.42	Enquire for COA

Table 2: Additional Specifications from Supplier Information

Product	Appearance	Storage Conditions	Shipping Conditions	Applications
cis-Tadalafil-d3	White Solid[1]	2-8°C Refrigerator[1]	Ambient[1]	Labelled (6R)-cis-enantiomer of Tadalafil[1]
cis-ent-Tadalafil-d3	-	-	-	Labelled (6S)-cis-enantiomer of Tadalafil

## Tadalafil Signaling Pathway

Tadalafil, and by extension its isomers, primarily acts as a potent and selective inhibitor of phosphodiesterase type 5 (PDE5). The inhibition of PDE5 enhances the effects of nitric oxide (NO) by preventing the degradation of cyclic guanosine monophosphate (cGMP). This leads to smooth muscle relaxation and increased blood flow in the corpus cavernosum, which is the mechanism for treating erectile dysfunction. This pathway is also relevant in the treatment of pulmonary arterial hypertension.



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Tadalafil's mechanism of action via PDE5 inhibition.

## Experimental Protocols

While a specific experimental protocol for **cis-Tadalafil-d3** is not readily available in the published literature, its structural similarity to Tadalafil-d3 suggests it would be an excellent internal standard for the quantification of cis-Tadalafil or Tadalafil in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a detailed protocol adapted from a validated method for the determination of Tadalafil in human plasma using Tadalafil-d3 as an internal standard, which can be readily modified for **cis-Tadalafil-d3**. [2][3]

## Objective

To develop and validate a sensitive and specific LC-MS/MS method for the quantification of Tadalafil (or cis-Tadalafil) in human plasma using **cis-Tadalafil-d3** as an internal standard.

## Materials and Reagents

- Analytes: Tadalafil (or cis-Tadalafil) and **cis-Tadalafil-d3** (as internal standard, IS)

- Solvents: Methanol (HPLC grade), Acetonitrile (HPLC grade), Formic acid, Ammonium formate
- Water: Deionized water
- Plasma: Drug-free human plasma with K<sub>2</sub>EDTA as an anticoagulant
- Solid Phase Extraction (SPE) Cartridges: As needed for sample clean-up (e.g., Phenomenex Strata-X-C)[2][3]

## Instrumentation

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[2][3]
- Data System: Software for instrument control, data acquisition, and processing.

## Standard Solutions Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Tadalafil (or cis-Tadalafil) and **cis-Tadalafil-d3** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Tadalafil stock solution with a methanol/water (1:1 v/v) mixture to create calibration standards.
- Internal Standard Working Solution: Dilute the **cis-Tadalafil-d3** stock solution with methanol/water to a final concentration of 50 ng/mL.

## Sample Preparation (Solid Phase Extraction)

- To 200 µL of plasma sample, add 25 µL of the internal standard working solution (50 ng/mL **cis-Tadalafil-d3**).[2]
- Add 500 µL of water and vortex to mix.[2]
- Condition an SPE cartridge with 1.0 mL of methanol followed by 1.0 mL of water.[2]

- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1.0 mL of water.
- Dry the cartridge under a stream of nitrogen.
- Elute the analyte and internal standard with 500 µL of the mobile phase.[\[2\]](#)
- Inject an aliquot (e.g., 10 µL) into the LC-MS/MS system.[\[2\]](#)

## Chromatographic and Mass Spectrometric Conditions

- LC Column: A suitable C18 column (e.g., Synergi™ Hydro-RP C18, 100 mm × 4.6 mm, 4 µm).[\[2\]](#)
- Mobile Phase: A mixture of methanol and 10 mM ammonium formate (pH 4.0) (90:10, v/v).[\[2\]](#)
- Flow Rate: 0.9 mL/min.[\[2\]](#)
- Ionization Mode: Positive Electrospray Ionization (ESI+).[\[3\]](#)
- Multiple Reaction Monitoring (MRM) Transitions:
  - Tadalafil: m/z 390.3 → 268.2[\[3\]](#)
  - Tadalafil-d3: m/z 393.1 → 271.2[\[3\]](#)
  - Note: The exact m/z transitions for cis-Tadalafil and **cis-Tadalafil-d3** should be determined by direct infusion and optimization on the specific mass spectrometer being used.

## Method Validation

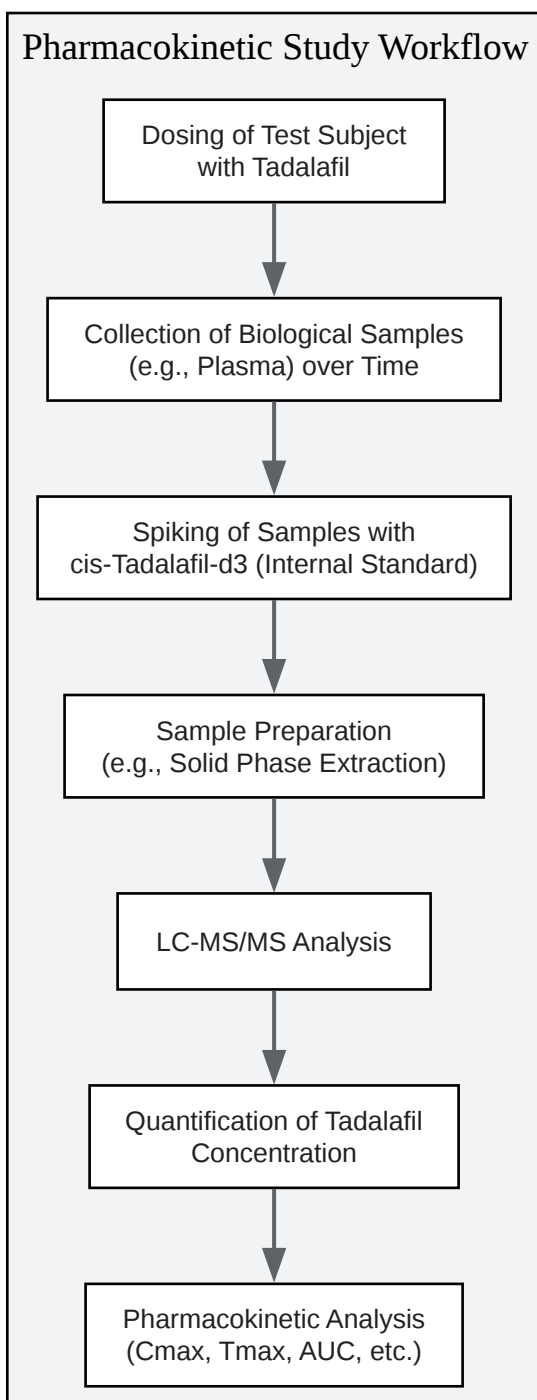
The adapted method should be validated according to regulatory guidelines (e.g., FDA Bioanalytical Method Validation) for parameters including:

- Selectivity and Specificity
- Linearity and Range

- Accuracy and Precision (intra- and inter-day)
- Recovery
- Matrix Effect
- Stability (freeze-thaw, short-term, long-term, and post-preparative)

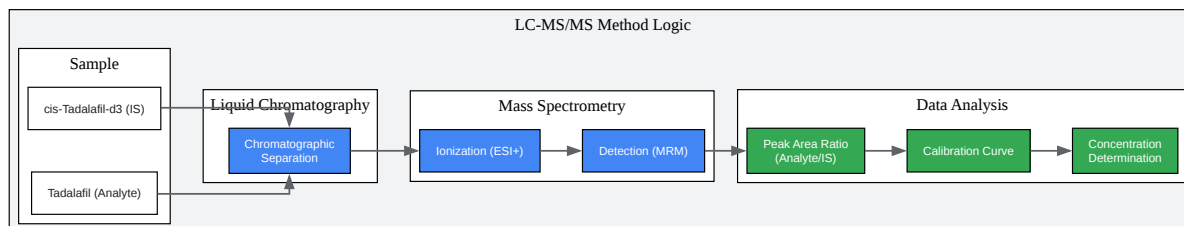
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for using **cis-Tadalafil-d3** as an internal standard in a pharmacokinetic study and the logical relationship of the analytical method components.



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Workflow for a pharmacokinetic study using a deuterated internal standard.



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Logical relationship of components in the analytical method.

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## References

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- 2. researchgate.net [researchgate.net]
- 3. Quantitation of tadalafil in human plasma using a sensitive and rapid LC-MS/MS method for a bioequivalence study - PMC [pmc.ncbi.nlm.nih.gov]
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